

Preparing AMG131 Stock Solution with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: AMG131

Cat. No.: B1664859

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Introduction

AMG131, also known as INT131, is a potent and selective partial agonist of the peroxisome proliferator-activated receptor-gamma (PPAR γ).^{[1][2][3][4]} It is a non-thiazolidinedione (TZD) selective PPAR γ modulator (SPPARM) that has been investigated for its potential in treating type 2 diabetes mellitus.^{[2][3][5]} **AMG131** binds to PPAR γ with high affinity, demonstrating approximately 20-fold higher affinity than rosiglitazone or pioglitazone, and exhibits over 1000-fold selectivity for PPAR γ over PPAR α and PPAR δ .^{[4][5]} Its mechanism of action involves modulating the transcription of genes involved in glucose and lipid metabolism, leading to improved insulin sensitivity.^{[2][4][6]} Proper preparation of **AMG131** stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **AMG131** for in vitro studies.^{[5][7]} This document provides detailed protocols for the preparation, storage, and handling of **AMG131** stock solutions in DMSO.

Quantitative Data Summary

The following tables summarize the key quantitative data for **AMG131**.

Table 1: Physicochemical Properties of **AMG131**

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₂ Cl ₄ N ₂ O ₃ S	[1] [5]
Molecular Weight	514.21 g/mol	[5]
CAS Number	315224-26-1	[1] [5]
Appearance	White to light yellow solid	[5]

Table 2: Solubility of **AMG131**

Solvent	Solubility	Notes	Source
DMSO	250 mg/mL (486.18 mM)	Ultrasonic assistance may be needed. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.	[5]
DMSO	Sparingly soluble: 1-10 mg/mL	-	[1]
Ethanol	Slightly soluble: 0.1-1 mg/mL	-	[1]

Table 3: Stability of **AMG131** Stock Solution in DMSO

Storage Temperature	Duration	Source
-80°C	6 months	[5]
-20°C	1 month	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AMG131** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AMG131** in DMSO, a common concentration for in vitro experiments.

Materials:

- **AMG131** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate **AMG131**:** Allow the vial of **AMG131** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out 5.14 mg of **AMG131** powder and transfer it to the tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AMG131** powder.
- **Dissolution:** Tightly cap the tube and vortex for 2-5 minutes to dissolve the compound completely. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name (**AMG131**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]

Protocol 2: Preparation of Working Solutions

Procedure:

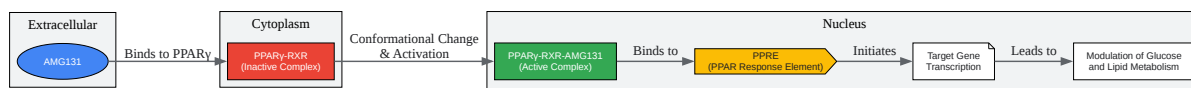
- Thawing: When ready to use, thaw a single aliquot of the **AMG131** stock solution at room temperature.
- Dilution: Prepare the desired working concentration by diluting the stock solution in the appropriate cell culture medium or buffer. For example, to prepare a 10 μ M working solution in 1 mL of media, add 1 μ L of the 10 mM stock solution to 999 μ L of media.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Application: Use the freshly prepared working solution for your experiment immediately. Do not store diluted working solutions for extended periods.

Important Considerations:

- DMSO Toxicity: DMSO can be toxic to cells at higher concentrations. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to minimize any solvent-induced effects.
- Hygroscopic Nature: **AMG131** and DMSO are hygroscopic.^[5] Use fresh, anhydrous DMSO and handle the solid compound promptly in a low-humidity environment to ensure accurate concentration calculations.
- Safety: Always handle **AMG131** and DMSO in a well-ventilated area or a chemical fume hood, wearing appropriate PPE.

Visualizations

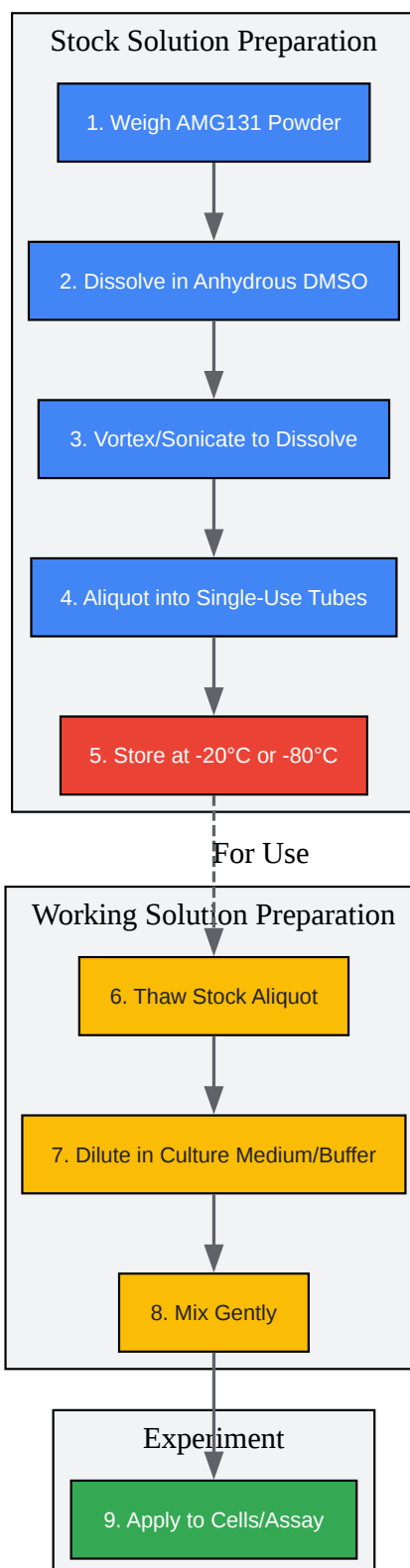
AMG131 Mechanism of Action: PPAR γ Signaling Pathway



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Caption: **AMG131** activates the PPAR γ signaling pathway.

Experimental Workflow: **AMG131** Stock and Working Solution Preparation



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Caption: Workflow for preparing **AMG131** solutions.

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